

2-Methylphenothiazine: Technical Safety & Application Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	10H-Phenothiazine, 2-methyl-
CAS No.:	5828-51-3
Cat. No.:	B12664748

[Get Quote](#)

Executive Summary

2-Methylphenothiazine is a tricyclic heterocyclic compound used critically in the quality control of phenothiazine-class antipsychotics and as a starting material for N-alkylated drug candidates. Due to its status as a specialized research chemical rather than a bulk reagent, public Safety Data Sheets (SDS) are often restricted to purchase points. This guide reconstructs the critical safety and handling parameters required for regulatory compliance and experimental success.

Compound Profile: The Core Identity

Confusion often arises between the 2-methyl and 10-methyl isomers. Ensure you are working with the correct regioisomer for your application.

Parameter	Data
Chemical Name	2-Methyl-10H-phenothiazine
CAS Number	5828-51-3
Molecular Formula	C ₁₃ H ₁₁ NS
Molecular Weight	213.30 g/mol
Appearance	Pale yellow to greenish powder (oxidizes upon air exposure)
Solubility	Soluble in DMSO, Chloroform, Ethyl Acetate; Insoluble in Water
Key Distinction	Not to be confused with 10-Methylphenothiazine (CAS 1207-72-3) or 2-Methylthiophenothiazine (CAS 7643-08-5).[1]

Hazard Identification & Risk Assessment (GHS)

Note: As a phenothiazine derivative, this compound exhibits class-specific toxicity profiles including photosensitization and potential CNS depression.

GHS Classification (Predicted/SAR-Derived)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.
Sensitization	Skin (1)	H317: May cause an allergic skin reaction (Photosensitizer).

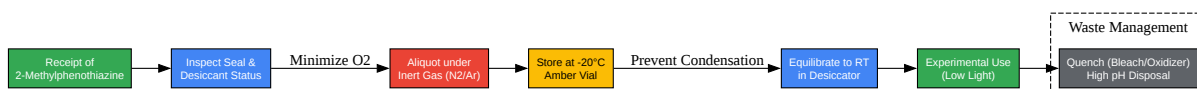
Critical Toxicology Insight

Phenothiazines are known photosensitizers. Exposure to the compound followed by UV light (sunlight) can cause severe dermatitis.

- Mechanism: The tricyclic ring absorbs UV energy, generating singlet oxygen or radical species that damage dermal tissue.
- Protocol: All weighing and handling should be performed away from direct sunlight, preferably under amber light or in a hood with UV-filtered sashes.

Safe Handling & Storage Protocol (Self-Validating Workflow)

The following workflow ensures stability of the compound (preventing oxidation to the sulfoxide/sulfone) and safety of the operator.



[Click to download full resolution via product page](#)

Figure 1: Inert handling workflow to prevent oxidative degradation (Pink/Red discoloration indicates sulfoxide formation).

Applications in Drug Development

2-Methylphenothiazine is rarely the final drug; it is a scaffold.

A. Impurity Profiling (Promethazine)

In the synthesis of Promethazine (which has a dimethylaminopropyl side chain), 2-methylphenothiazine can appear as a degradation product or unreacted starting material impurity.

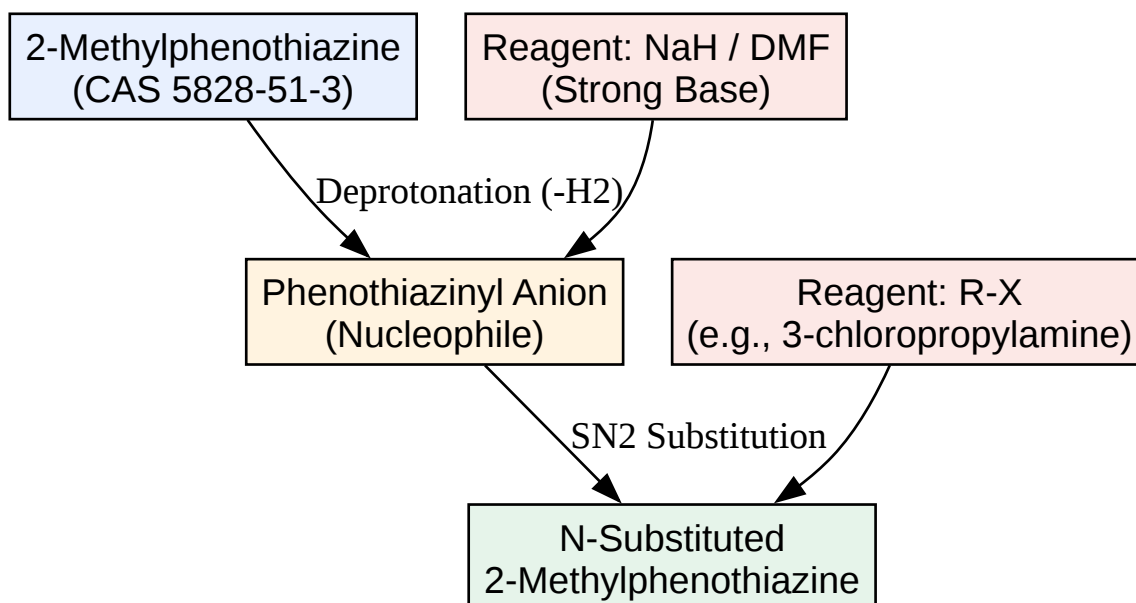
- Detection: High-Performance Liquid Chromatography (HPLC) with UV detection at 254 nm.
- Limit: ICH Q3A guidelines typically require identification if >0.10%.

B. Synthesis Scaffold (N-Alkylation)

Researchers use the acidic proton on the nitrogen (position 10) to attach functional side chains.

Reaction Pathway:

- Deprotonation: Sodium Hydride (NaH) in DMF/THF removes the proton at N-10.
- Nucleophilic Attack: The resulting anion attacks an alkyl halide (e.g., 1,3-dibromopropane).
- Result: 10-substituted-2-methylphenothiazine (Precursor for antipsychotic analogs).



[Click to download full resolution via product page](#)

Figure 2: General synthetic pathway for functionalizing the phenothiazine core.

Sourcing the SDS (Download Strategy)

Because this is a specialized chemical, a generic "Google search" often fails. Use this targeted sourcing strategy:

- Primary Source (Impurity Standards):
 - Suppliers like LGC Standards, USP, or Pharmaffiliates sell this as a "Reference Standard."
 - Action: Search their catalogs for "Promethazine Impurity" or CAS 5828-51-3. The SDS is usually available on the product page after registration.
- Secondary Source (Chemical Vendors):
 - PubChem: Provides a "Safety" section derived from ECHA/GHS data.
 - Fisher Scientific / Thermo: Often lists it as a building block.
 - Direct Link Construction: If you have a subscription to a chemical database (e.g., ChemDraw/SciFinder), search by structure, as the CAS index is more reliable there.

Emergency Data (If SDS is unavailable): Treat as Toxic by Ingestion and Irritant. Use the SDS for Phenothiazine (CAS 92-84-2) as a baseline worst-case proxy, but account for the methyl group's slight increase in lipophilicity.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 611628, **10H-Phenothiazine, 2-methyl-**. Retrieved from [\[Link\]](#)
- Pharmaffiliates. 2-Methylphenothiazine Reference Standard (CAS 5828-51-3).^{[1][2][3]} Retrieved from [\[Link\]](#)
- Google Patents. Method for synthesizing phenothiazine compounds (CN104529938A).
- World Health Organization (WHO). International Pharmacopoeia: Phenothiazine derivatives and impurities. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 10H-Phenothiazine, 2-methyl- | C13H11NS | CID 611628 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [3. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- To cite this document: BenchChem. [2-Methylphenothiazine: Technical Safety & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12664748/docs#2-methylphenothiazine-technical-safety-application-guide\]](https://www.benchchem.com/product/b12664748/docs#2-methylphenothiazine-technical-safety-application-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check